

An In-depth Technical Guide to the Physical Properties of Octylbenzene-d22

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B15557934

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **Octylbenzene-d22**. The information is tailored for researchers, scientists, and professionals in drug development who require detailed data and experimental methodologies for the handling and characterization of this deuterated compound. This document summarizes key physical data, outlines experimental protocols for their determination, and presents logical workflows for its synthesis and quality control.

Core Physical Properties

While specific experimental data for **Octylbenzene-d22** is not readily available in the literature, its physical properties can be closely approximated by considering the properties of its non-deuterated counterpart, n-octylbenzene, and the known effects of deuteration. Deuteration typically leads to a slight increase in molecular weight and can subtly influence intermolecular forces, which in turn may affect properties such as boiling point, melting point, and density.

Table 1: General Properties of **Octylbenzene-d22**

Property	Value	Source
Chemical Formula	C ₁₄ D ₂₂	N/A
Molecular Weight	212.46 g/mol	N/A
CAS Number	1219799-28-6	N/A
Isotopic Enrichment	Typically ≥98 atom % D	N/A

Table 2: Estimated and Comparative Physical Properties

Property	n-Octylbenzene	Octylbenzene-d22 (Estimated)
Boiling Point	261-263 °C	Slightly higher than 261-263 °C
Melting Point	-36 °C	Slightly different from -36 °C
Density	0.858 g/mL at 25 °C	Slightly higher than 0.858 g/mL
Refractive Index	1.483-1.485 at 20 °C	Similar to 1.483-1.485

Experimental Protocols for Physical Property Determination

Accurate determination of the physical properties of **Octylbenzene-d22** is crucial for its application in research and development. The following are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a high-boiling liquid like **Octylbenzene-d22**, a micro-boiling point or distillation method is suitable.

Methodology: Micro-Boiling Point Determination

- **Sample Preparation:** Place a small volume (a few drops) of **Octylbenzene-d22** into a small-diameter test tube (Thiele tube).
- **Capillary Inversion:** Seal one end of a capillary tube and place it, open-end down, into the test tube containing the sample.
- **Heating:** Heat the Thiele tube slowly and uniformly using an oil bath or a heating block.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- **Recording:** The boiling point is the temperature at which the stream of bubbles is continuous and rapid. For higher accuracy, note the temperature at which the bubbling stops upon cooling and the liquid begins to enter the capillary tube.

Methodology: Simple Distillation

- **Apparatus Setup:** Assemble a standard simple distillation apparatus with a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- **Sample Addition:** Place a measured volume of **Octylbenzene-d22** into the distillation flask along with a few boiling chips.
- **Heating:** Gently heat the flask.
- **Temperature Reading:** The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- **Data Collection:** Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity. Since **Octylbenzene-d22** is a liquid at room temperature, this protocol would be applicable for determining its freezing point.

Methodology: Capillary Method

- Sample Preparation: Cool the **Octylbenzene-d22** sample until it solidifies.
- Capillary Loading: Introduce a small amount of the solidified sample into a capillary tube.
- Apparatus: Place the capillary tube in a melting point apparatus.
- Heating: Heat the sample slowly.
- Observation and Recording: Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. A narrow melting range typically indicates high purity.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology: Pycnometer Method

- Pycnometer Preparation: Clean and dry a pycnometer of a known volume.
- Mass Measurement (Empty): Accurately weigh the empty pycnometer.
- Mass Measurement (Filled): Fill the pycnometer with **Octylbenzene-d22**, ensuring there are no air bubbles, and weigh it again.
- Calculation: The density is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a valuable tool for identifying and assessing the purity of liquid compounds.

Methodology: Abbe Refractometer

- Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index.

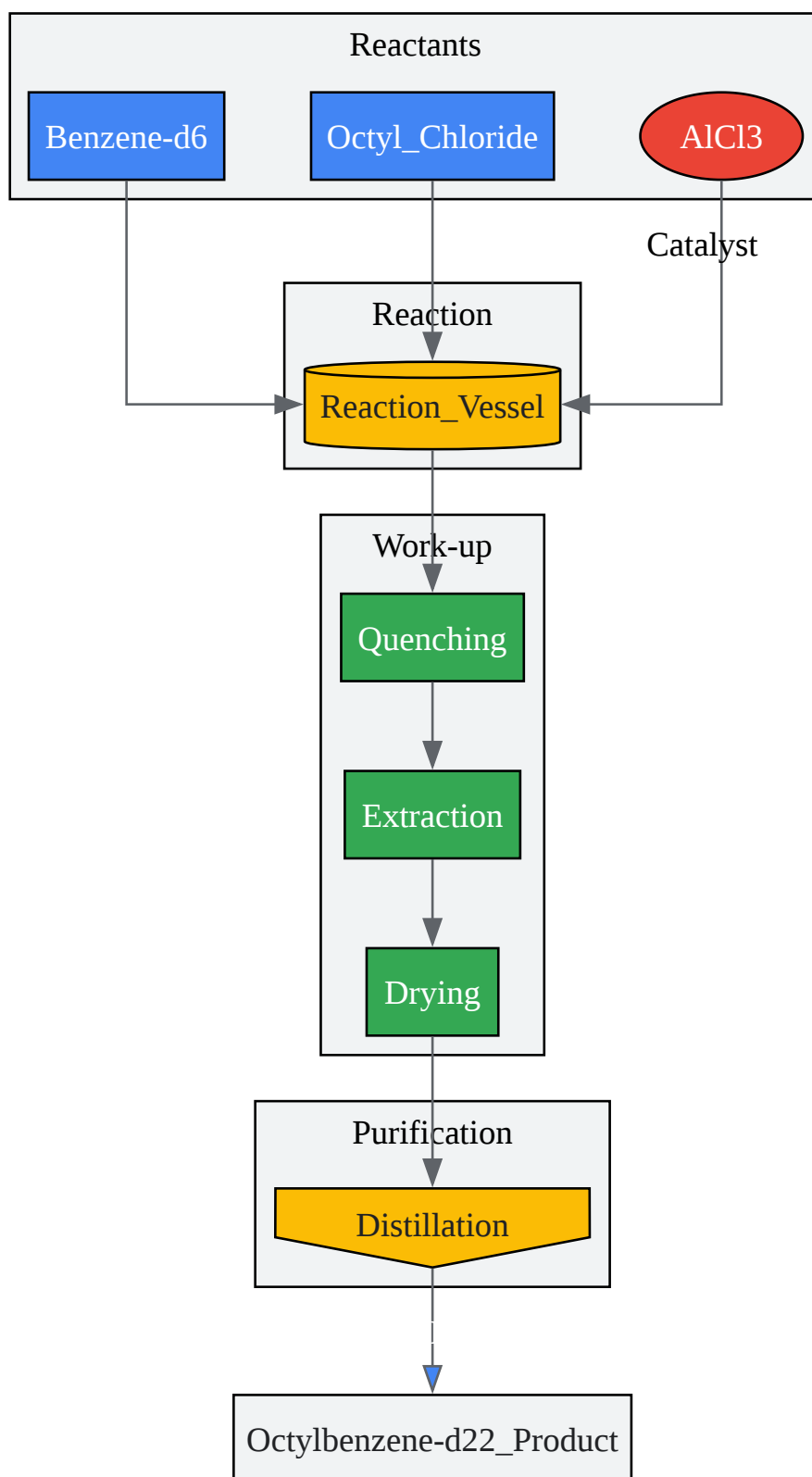
- **Sample Application:** Apply a few drops of **Octylbenzene-d22** onto the prism of the refractometer.
- **Measurement:** Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into the center of the crosshairs.
- **Reading:** Read the refractive index from the scale. It is crucial to also record the temperature at which the measurement is taken, as the refractive index is temperature-dependent.

Synthesis and Quality Control Workflows

The following diagrams illustrate the typical synthesis and quality control workflows for **Octylbenzene-d22**.

Synthesis of Octylbenzene-d22 via Friedel-Crafts Alkylation

The Friedel-Crafts alkylation is a common method for the synthesis of alkylbenzenes. In this case, deuterated benzene is reacted with an octyl halide in the presence of a Lewis acid catalyst.

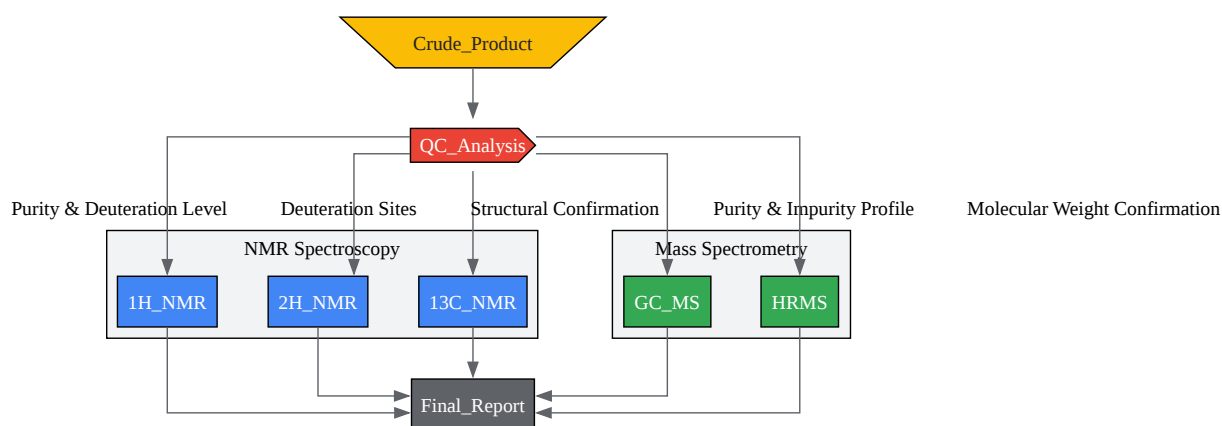


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Caption: Friedel-Crafts Alkylation Workflow for **Octylbenzene-d22** Synthesis.

Quality Control Workflow for Deuterated Compounds

The quality control of isotopically labeled compounds is essential to verify their identity, purity, and the extent of deuteration. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are the primary analytical techniques used.



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Caption: Quality Control Workflow for **Octylbenzene-d22** Characterization.

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